

Application Notes and Protocols for Radiolabeling PSMA Binders with Actinium-225

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Compound of Interest

Compound Name: PSMA binder-1

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These application notes provide a detailed overview and experimental protocols for the radiolabeling of Prostate-Specific Membrane Antigen (PSMA) binders with Actinium-225 (^{225}Ac), a promising alpha-emitting radionuclide for Targeted Alpha Therapy (TAT). This document focuses on the established and widely researched PSMA-617 ligand as a representative example, while also introducing the next-generation PSMA-targeting agent, Ac-PSMA-trillium, which utilizes "PSMA binder-1" in its composition.

Introduction to Actinium-225 in Targeted Alpha Therapy

Actinium-225 is a potent alpha-emitter with a half-life of 9.92 days, making it suitable for therapeutic applications.^{[1][2]} Its decay cascade releases four high-energy alpha particles, which induce complex, difficult-to-repair double-strand DNA breaks in target cells, leading to effective cell killing.^{[1][3][4]} This high linear energy transfer (LET) and short path length of alpha particles minimize damage to surrounding healthy tissues, offering a significant advantage over beta-emitters.

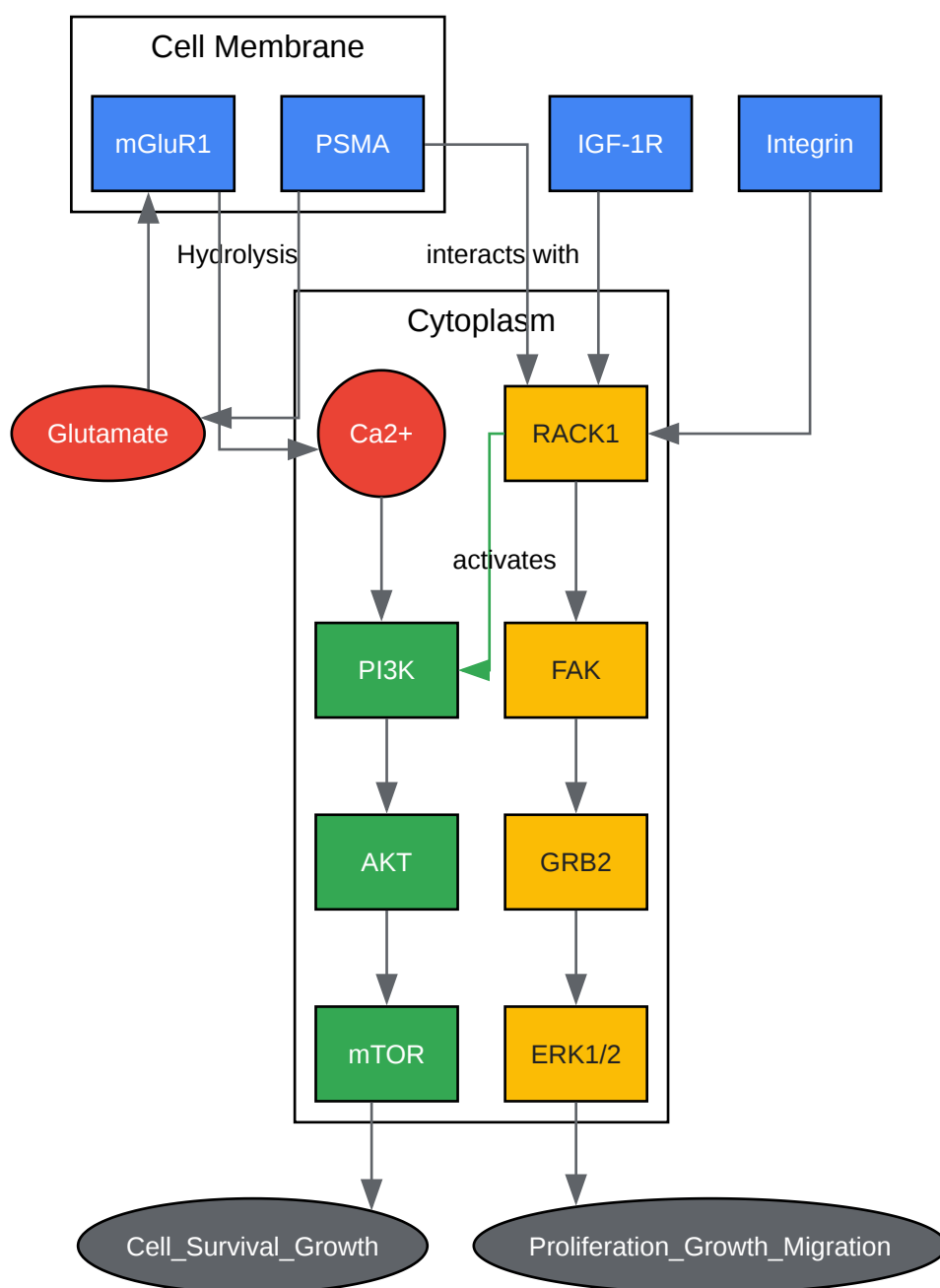
The Role of PSMA in Prostate Cancer

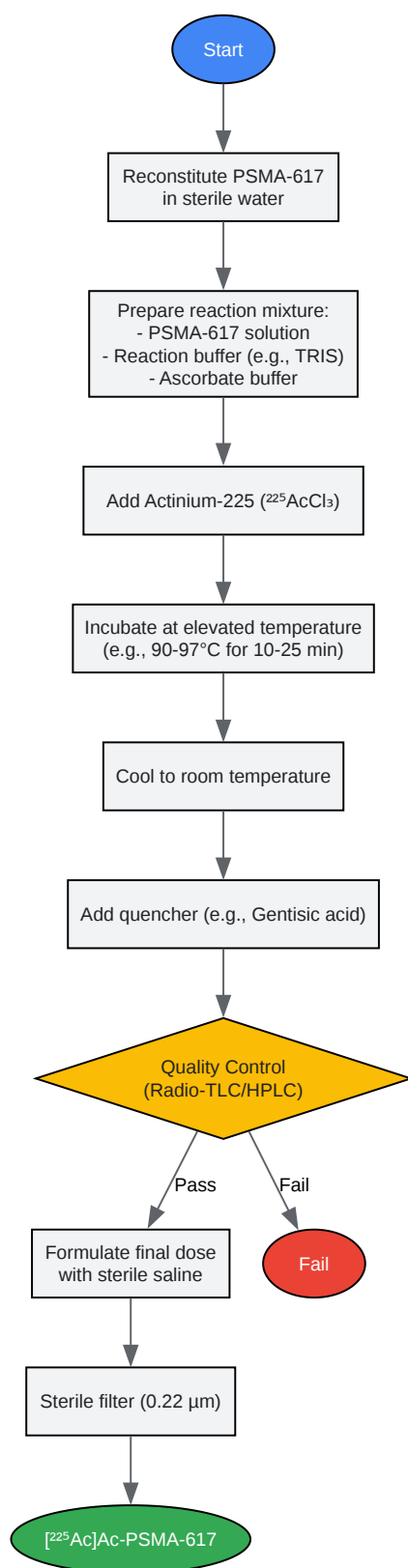
Prostate-Specific Membrane Antigen (PSMA) is a transmembrane glycoprotein that is highly overexpressed on the surface of prostate cancer cells. This overexpression makes it an

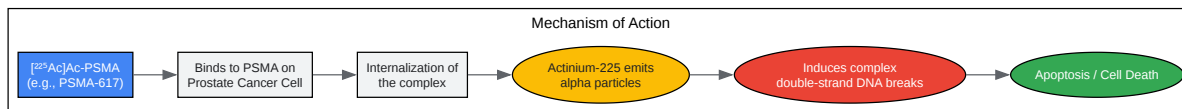
excellent target for both imaging and therapy of prostate cancer. PSMA expression is correlated with tumor aggressiveness and metastasis. Upon binding of a ligand, the PSMA-ligand complex is internalized, delivering the conjugated radionuclide directly into the cancer cell.

PSMA Signaling Pathways

PSMA is not only a passive cell surface marker but is also involved in cellular signaling pathways that promote prostate cancer progression. Research has shown that PSMA can redirect cell survival signaling from the MAPK pathway to the PI3K-AKT pathway. This shift promotes tumor cell survival and proliferation. Understanding these pathways is crucial for the development of effective PSMA-targeted therapies.







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